

Technical Support Center: Imazapyr Application

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Compound of Interest

Compound Name: Imazapyr

Cat. No.: B1671738

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This technical support center provides researchers, scientists, and drug development professionals with essential information to minimize off-target drift during the application of **Imazapyr** spray. The following troubleshooting guides and frequently asked questions (FAQs) address common issues encountered during experimental applications.

Frequently Asked Questions (FAQs)

Q1: What is **Imazapyr** spray drift, and why is it a significant concern?

A1: Spray drift is the unintentional airborne movement of pesticide droplets or vapors away from the target area.^{[1][2][3]} With **Imazapyr**, a potent, non-selective herbicide, off-target drift can cause significant damage to desirable, non-target plants, contaminate soil and water, and lead to unreliable experimental results.^{[2][4][5][6]} Even extremely low concentrations of **Imazapyr** can be phytotoxic to sensitive crops and other vegetation.^{[5][7]} The applicator is legally responsible for any damage caused by drift.^[4]

Q2: What are the primary factors that influence **Imazapyr** spray drift?

A2: Off-target drift is influenced by a combination of factors that can be broadly categorized as spray characteristics, equipment setup, and weather conditions.^{[2][3]} Key factors include droplet size, spray pressure, nozzle type and height, sprayer speed, wind speed and direction, temperature, and relative humidity.^{[2][8][9]}

Q3: What immediate steps can I take to reduce spray drift during application?

A3: To minimize drift, you should:

- Select appropriate nozzles: Use drift-reduction nozzles, such as air-induction or pre-orifice types, that produce coarser droplets.[8][9][10]
- Manage spray pressure: Operate nozzles at the lower end of their recommended pressure range to produce larger droplets.[9][11][12]
- Lower boom height: Keep the spray boom as low as possible to the target while maintaining uniform coverage, which reduces the time droplets are exposed to wind.[9][10][11] A boom height of 24 inches or less above the canopy is often recommended.[9][11]
- Monitor weather conditions: Avoid spraying in high winds (above 10 mph), when temperatures are high (above 80-85°F), or during temperature inversions.[8][9][13] An ideal wind speed is between 3 and 10 mph.[9][11]
- Use drift reduction adjuvants: These agents increase the viscosity of the spray solution, leading to larger droplets.[8][14]

Q4: How do specific weather conditions affect the potential for drift?

A4: Weather is a critical factor in spray drift.[14]

- Wind: High wind speeds are a primary cause of drift, carrying droplets long distances.[3][13] Spraying should be avoided when wind speeds exceed 10 mph.[8]
- Temperature and Humidity: High temperatures and low humidity cause spray droplets to evaporate more quickly.[3][13][15] This reduces their size and weight, making them more susceptible to being carried by the wind.[13][15] Avoid spraying when temperatures are above 85°F.
- Temperature Inversions: This stable atmospheric condition occurs when cool air is trapped near the ground by a layer of warm air.[8][16] In these conditions, fine spray droplets can become suspended and travel for miles before settling.[13][16] Inversions are common on clear nights and in the early morning when there is little to no wind.[9][16] Do not spray when wind speeds are below 3 mph, as this may indicate an inversion.[9][13]

Q5: What is the role of a drift reduction adjuvant?

A5: A drift reduction adjuvant (DRA), or drift retardant, is a substance added to the spray tank to minimize drift.[8][17] DRAs work by increasing the viscosity of the spray solution, which helps to produce larger, heavier spray droplets that are less likely to be carried away by wind.[8][18] Some adjuvants can reduce the number of drift-prone fine droplets (those under 150 microns) by as much as 50%.[17] While helpful, DRAs should be used as part of a comprehensive drift management strategy and not as a substitute for proper nozzle selection and favorable weather conditions.[3][8]

Troubleshooting Guide

Issue: I am observing damage to sensitive plants downwind from my application site. What went wrong?

Possible Causes and Solutions:

- **Unfavorable Wind Conditions:** You may have sprayed when wind speeds were too high or when the wind was blowing directly toward the sensitive area.
 - **Solution:** Always measure wind speed and direction at the application site before and during spraying.[9] Do not spray if winds exceed 10 mph or are blowing towards sensitive vegetation.[8] Create an unsprayed buffer zone to protect sensitive areas.[8][11]
- **Temperature Inversion:** Application during a temperature inversion can cause fine droplets to travel long distances.[13] Inversions are characterized by calm or very light winds (<3 mph), clear skies, and often occur in the early morning or evening.[9][16]
 - **Solution:** Do not spray under calm or low-wind conditions that may indicate an inversion.[9] Wait until the sun has warmed the ground and wind speeds have consistently risen above 3 mph.[8]
- **Incorrect Nozzle/Pressure Combination:** Using nozzles that produce fine droplets (e.g., standard flat-fan nozzles at high pressure) significantly increases drift risk.[9][10]
 - **Solution:** Switch to low-drift nozzles like air-induction (AI) or venturi types, which are designed to produce coarse droplets.[9][10] Operate nozzles at lower pressures (e.g., below 40-45 psi for standard tips) to increase droplet size.[11][19]

Issue: My **Imazapyr** application was not as effective as expected, and I suspect a loss of product due to drift.

Possible Causes and Solutions:

- **Excessive Fine Droplets:** If a significant portion of your spray volume consisted of small, drift-prone droplets, it may have been carried away from the target, reducing the effective dose. This is exacerbated by high temperatures, low humidity, and high winds.[\[2\]](#)[\[15\]](#)
 - **Solution:** Recalibrate your sprayer to produce a coarser droplet spectrum. Increase the nozzle orifice size, reduce the spray pressure, and consider using a drift reduction adjuvant.[\[20\]](#) Increasing the carrier volume (gallons per acre) can also help improve coverage and reduce drift.[\[11\]](#)[\[19\]](#)
- **High Boom Height:** A higher boom allows more time for wind to act on the droplets and for evaporation to occur before they reach the target.[\[10\]](#)
 - **Solution:** Adjust the boom to the lowest recommended height for your nozzle type and spacing to ensure proper pattern overlap while minimizing distance to the target.[\[10\]](#)[\[11\]](#) For 110-degree nozzles at 20-inch spacing, a height of 15-18 inches above the target is often recommended.[\[9\]](#)
- **High Sprayer Speed:** Driving too fast can create air turbulence around the sprayer, which can catch fine droplets and carry them off-target.[\[10\]](#)[\[21\]](#)
 - **Solution:** Reduce your ground speed to less than 10 mph to improve deposition and reduce turbulence.[\[11\]](#)

Quantitative Data on Drift Factors

The following tables summarize key quantitative data related to factors influencing spray drift.

Table 1: Effect of Temperature, Humidity, and Wind Speed on Spray Drift Volume

Temperature (°F)	Relative Humidity (%)	Wind Speed (mph)	Percent of Spray Volume Drifting 30 Feet
50	80	10	~1.0%
86	40	10	~2.0%
86	40	15	~3.5%

(Data derived from a study using a number four tip at 40 psi, illustrating the combined effect of environmental conditions)[[15](#)]

Table 2: Droplet Size and Travel Distance

Droplet Diameter (microns)	Droplet Type	Time to Fall 10 feet (3 mph wind)	Lateral Drift Distance (feet)
100	Fine Mist	10 seconds	48
200	Fine Spray	2.5 seconds	11
500	Coarse Spray	1 second	4

(This table illustrates how smaller, lighter droplets remain airborne longer and drift further)[[1](#)]

Table 3: General Nozzle Recommendations for Drift Reduction

Nozzle Type	Typical Operating Pressure	Droplet Size Produced	Drift Potential
Standard Flat-Fan	30 - 60 psi	Fine to Medium	High
Pre-Orifice Flat-Fan	30 - 90 psi	Medium to Coarse	Reduced by ~50% vs. Standard
Turbo/Air-Induction	30 - 100 psi	Coarse to Very Coarse	Significantly Reduced

(General recommendations; always consult manufacturer specifications for optimal performance)
[\[10\]](#)[\[12\]](#)

Experimental Protocols & Workflows

Methodology: Wind Tunnel Analysis of Spray Droplet Size

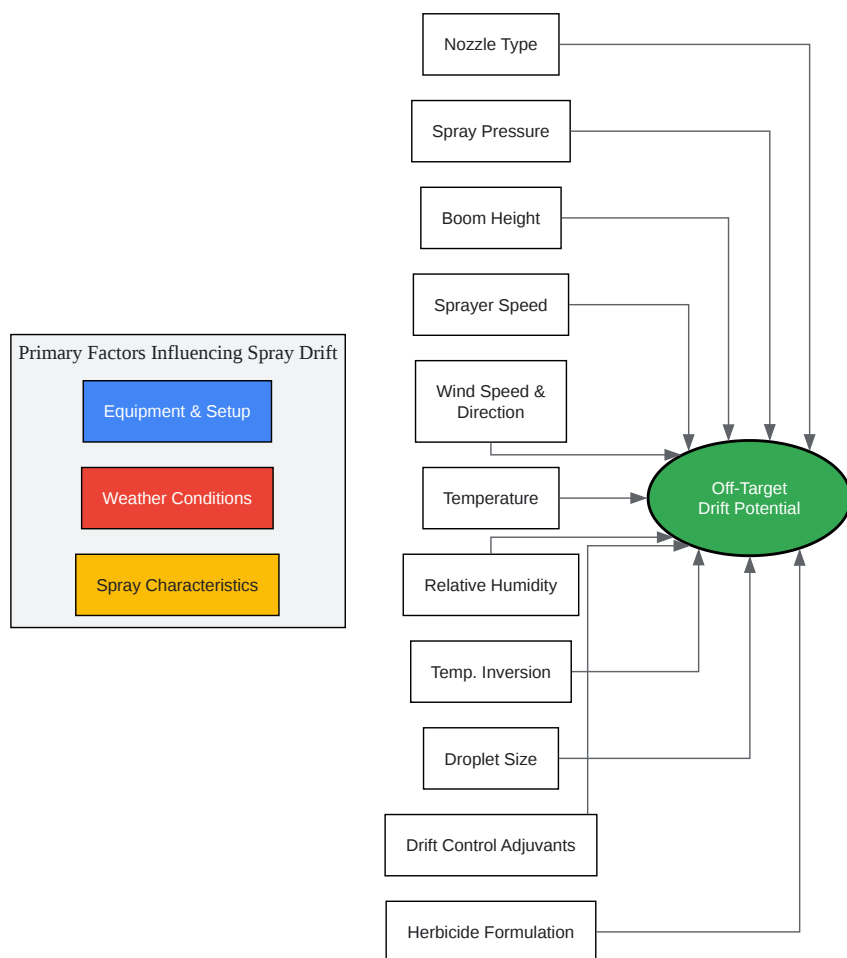
A common experimental protocol to evaluate the drift potential of different nozzle and pressure combinations involves using a low-speed wind tunnel.

- **Setup:** A single nozzle is placed in the test section of the wind tunnel. A laser diffraction instrument is positioned downstream to measure the size and velocity of the spray droplets passing through its sample volume.
- **Conditions:** The wind tunnel is operated at a constant airspeed, typically simulating a range of field conditions (e.g., 10-15 mph).
- **Operation:** The nozzle is operated at a specific pressure, and the spray solution (which may include **Imazapyr** and adjuvants) is collected in a reservoir.
- **Data Collection:** The laser instrument measures the droplet size spectrum, calculating metrics such as the Volume Median Diameter (VMD or Dv0.5) and the percentage of the

spray volume comprised of fine droplets susceptible to drift (typically <150 µm).

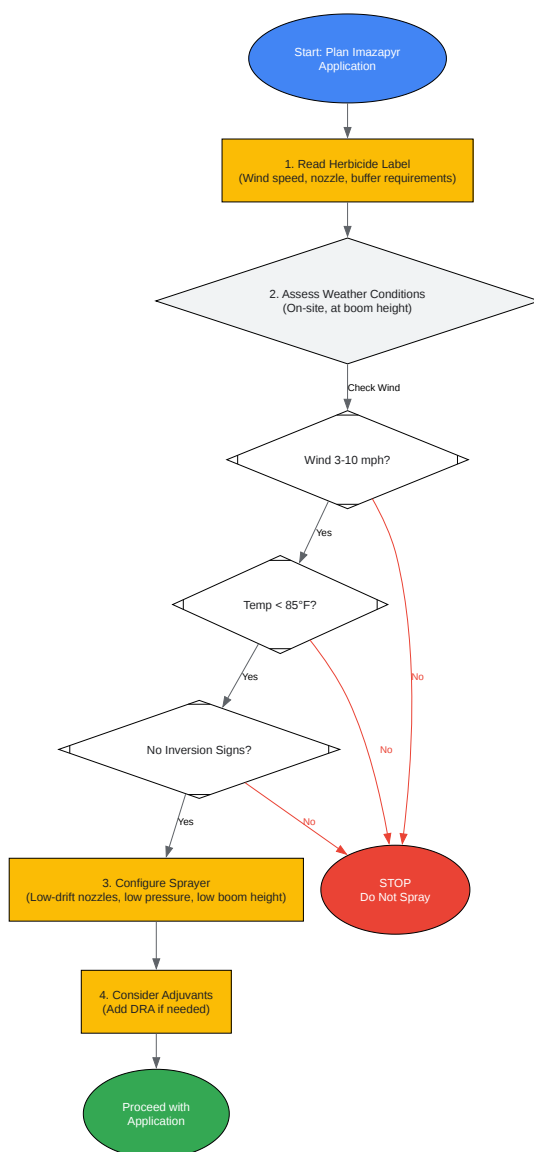
- Analysis: The experiment is repeated for various nozzle types, operating pressures, and spray formulations. The collected data allows for a direct comparison of how each variable affects the generation of driftable fines.[22]

Visualizations



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Caption: Key factors influencing off-target spray drift.



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